

# Application Notes and Protocols for Iptriazopyrid in Direct-Seeded Rice Systems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Iptriazopyrid*

Cat. No.: *B15601563*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Iptriazopyrid** is a novel herbicide active ingredient developed by Nissan Chemical Corporation, demonstrating high efficacy for weed control in paddy rice, particularly in direct-seeded rice (DSR) systems.[1] As a new entrant in the herbicide market, with a projected launch in 2027, it offers a unique mode of action and a high degree of safety for rice crops, making it a significant tool for managing resistant weeds.[1][2] These application notes provide a comprehensive overview of **Iptriazopyrid**, its mechanism of action, and protocols for its evaluation in a research and development setting.

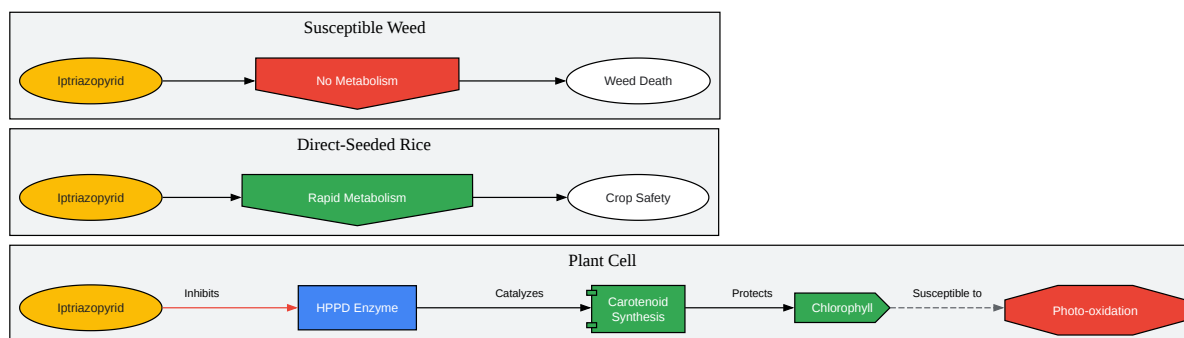
## Chemical and Toxicological Profile

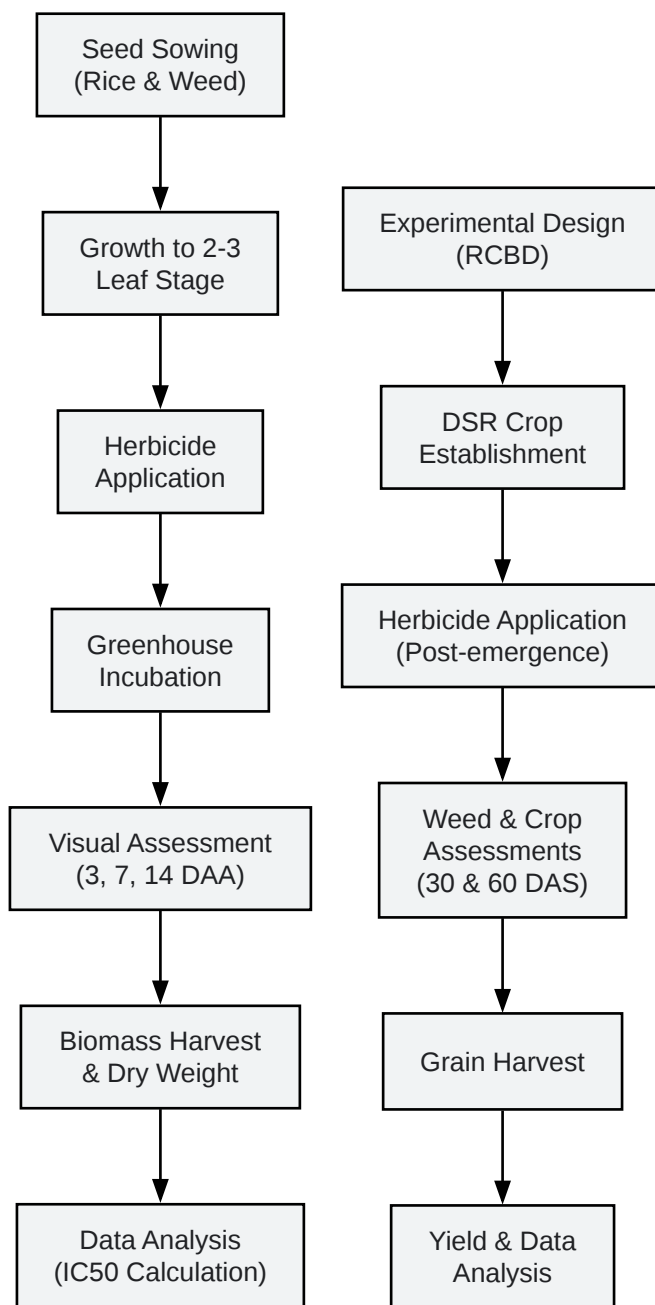
Property	Value	Reference
Active Ingredient	Ip triazopyrid	--INVALID-LINK--[3]
Development Code	NC-656	--INVALID-LINK--[4]
CAS Registry Number	1994348-72-9	--INVALID-LINK--[5]
Mode of Action	Inhibitor of 4-hydroxyphenylpyruvate dioxygenase (HPPD)	--INVALID-LINK--[1]
HRAC Group	Group 27	--INVALID-LINK--[1]
Key Characteristics	- Novel azole carboxamide structure- High selectivity for rice- Effective against resistant grass weeds	--INVALID-LINK--[1]

## Mechanism of Action and Selectivity

**Ip triazopyrid** functions by inhibiting the plant enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[1][2] This enzyme is crucial for carotenoid synthesis. Inhibition of HPPD leads to a depletion of carotenoids, which are essential for protecting chlorophyll from photo-oxidation. The resulting effect on susceptible weeds is a characteristic bleaching or chlorosis, followed by necrosis and death.

The selectivity of **Ip triazopyrid** in rice is a key feature for its use in DSR systems. This selectivity is achieved through differential metabolism.[1][2] Rice plants can rapidly metabolize and detoxify **Ip triazopyrid**, rendering it harmless.[1][2] In contrast, target weeds such as barnyard grass (*Echinochloa crus-galli*) and red sprangletop lack this metabolic pathway, leading to the accumulation of the herbicide and subsequent phytotoxicity.[1]





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nissanchem.co.jp [nissanchem.co.jp]
- 2. echemi.com [echemi.com]
- 3. Iptriazopyrid – News & Updates [chemrobotics.in]
- 4. Iptriazopyrid (Ref: NC-656) [sitem.herts.ac.uk]
- 5. CAS REG. NO.: 1994348-72-9 – News & Updates [chemrobotics.in]
- To cite this document: BenchChem. [Application Notes and Protocols for Iptriazopyrid in Direct-Seeded Rice Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15601563#application-of-iptriazopyrid-in-direct-seeded-rice-systems]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)